

# A Technical Guide to 2,6-Dimethoxybenzaldehyde for Chemical Researchers

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## Compound of Interest

Compound Name: 2,6-Dimethoxybenzaldehyde

Cat. No.: B146518

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This technical guide provides an in-depth overview of **2,6-dimethoxybenzaldehyde**, a key aromatic aldehyde in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its procurement, synthesis, and applications as a chemical intermediate.

## Supplier and Procurement Information

**2,6-Dimethoxybenzaldehyde** is commercially available from a variety of chemical suppliers, with purity levels typically ranging from 97% to over 99%. The table below summarizes offerings from several prominent suppliers for easy comparison. Please note that prices are subject to change and may not include shipping and handling fees. Some suppliers may require registration to view current pricing.

| Supplier                                 | Product Number | Purity      | Quantity   | Price (Currency)     |
|--|----------------|-------------|------------|----------------------|
| Thermo Scientific Chemicals              | A12209.03      | 98+%        | 1 g        | € 44.03[1]           |
| Thermo Scientific Chemicals              | AC305790010    | 99%         | 1 g        | \$ 58.25[2]          |
| Apollo Scientific                        | OR24023        | 98%         | 25 g       | £ 15.00              |
| 100 g                                    | £ 53.00        |             |            |                      |
| 500 g                                    | £ 264.00       |             |            |                      |
| ALFA India (via ChemicalBook)            | ALF-A12209-03  | 98+%        | 1 g        | ₹ 4242[3]            |
| ALF-A12209-14                            | 98+%           | 25 g        | ₹ 18488[3] |                      |
| TCI Chemicals (India) (via ChemicalBook) | D2778          | min. 97.0 % | 25 g       | ₹ 21200[3]           |
| Tokyo Chemical Industry (TCI)            | D2778          | >97.0% (GC) | -          | Contact for price[4] |

## Synthetic Protocols

The synthesis of **2,6-dimethoxybenzaldehyde** and its derivatives is a well-established process in organic chemistry. Below is a detailed experimental protocol for the preparation of 2,6-dialkoxybenzaldehydes, which can be adapted for the specific synthesis of the title compound.

### General Procedure for the Preparation of 2,6-Dialkoxybenzaldehydes

This procedure involves the lithiation of a 1,3-dialkoxybenzene followed by formylation with dimethylformamide (DMF).

#### Materials and Reagents:

- 1,3-Dialkoxybenzene (e.g., 1,3-dimethoxybenzene)

- n-Butyllithium (n-BuLi) in hexanes
- Dry Tetrahydrofuran (THF)
- Dimethylformamide (DMF)
- Deionized Water
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Hexanes
- Ethyl Acetate (EtOAc)
- Silica Gel for column chromatography

#### Experimental Steps:

- **Reaction Setup:** A solution of 1-alkoxy-3-methoxybenzene (10 mmol) in dry THF (60 mL) is stirred in a flame-dried, round-bottom flask under an inert atmosphere (e.g., argon or nitrogen) and cooled to 0 °C in an ice bath.
- **Lithiation:** n-Butyllithium (8 mL, 1.5 M in hexanes) is added dropwise to the stirred solution. The reaction mixture is then allowed to warm to room temperature and stirred for 2 hours.
- **Formylation:** The reaction mixture is cooled again before the addition of DMF (1.83 g, 25 mmol). After the addition, the mixture is stirred for an additional 2 hours.
- **Quenching and Extraction:** The reaction is quenched by pouring the mixture into water. The THF phase is separated, and the aqueous phase is extracted three times with dichloromethane (3 x 30 mL).
- **Drying and Concentration:** The combined organic phases are dried over anhydrous sodium sulfate. The solvent is then removed under reduced pressure (in vacuo).

- Purification: The crude product is purified by column chromatography on silica gel using a mixture of hexanes and ethyl acetate (5:1) as the eluent to afford the desired 2-alkoxy-6-methoxybenzaldehyde.

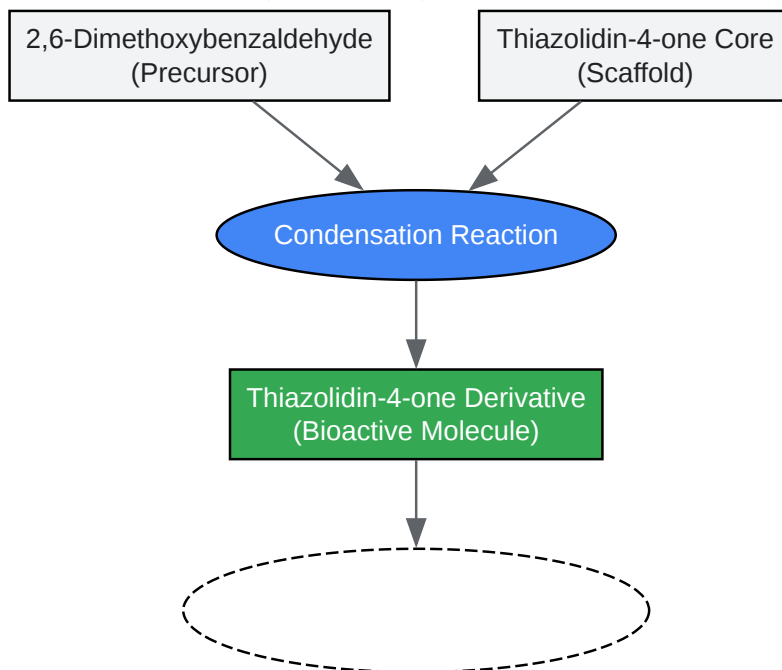
## Applications in Drug Development

While direct involvement of **2,6-dimethoxybenzaldehyde** in specific signaling pathways is not extensively documented, its utility as a versatile precursor in the synthesis of bioactive molecules is noteworthy. A significant application is in the preparation of thiazolidin-4-one derivatives, which have been identified as potential HIV-1 reverse transcriptase inhibitors.[5]

The synthesis of these derivatives often involves the condensation of **2,6-dimethoxybenzaldehyde** with a thiazolidin-4-one core structure. This reaction highlights the importance of the aldehyde functional group in forming the key carbon-nitrogen double bond (imine) that is central to the structure of the final bioactive compound.

Below is a diagram illustrating the logical relationship of **2,6-dimethoxybenzaldehyde** as a precursor in the synthesis of these potentially therapeutic agents.

Logical Flow: 2,6-Dimethoxybenzaldehyde in Bioactive Molecule Synthesis



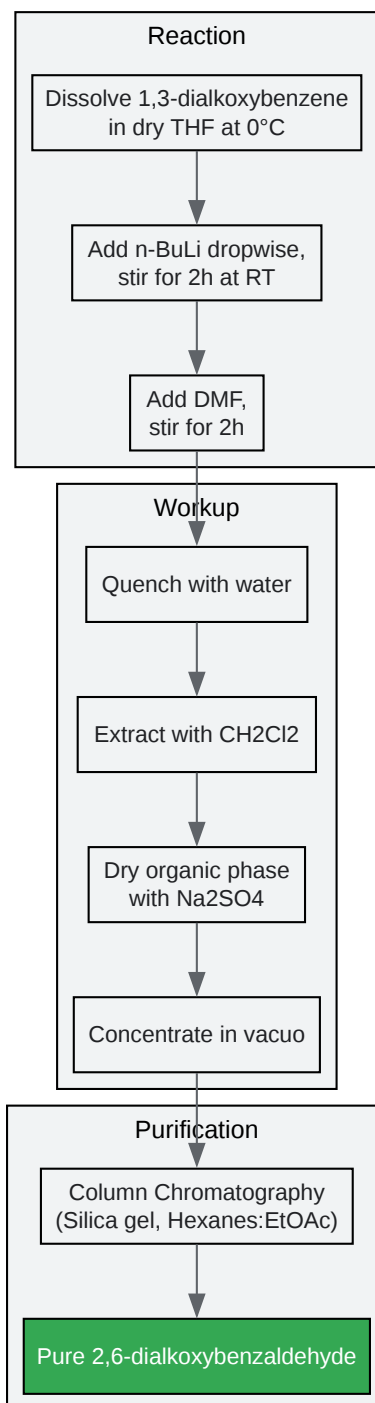
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Caption: Role of **2,6-Dimethoxybenzaldehyde** as a precursor for potential anti-HIV compounds.

## Experimental Workflow Visualization

To further clarify the synthetic process, the following diagram visualizes the experimental workflow for the preparation of 2,6-dialkoxybenzaldehydes.

## Experimental Workflow: Synthesis of 2,6-Dialkoxybenzaldehydes

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Caption: Step-by-step workflow for the synthesis and purification of 2,6-dialkoxybenzaldehydes.

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## References

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